

Application Note: Precision In Vivo Metabolic Labeling with L-Tyrosine-13C9

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Compound of Interest

Compound Name: L-Tyrosine-13C9

CAS No.: 55443-60-2

Cat. No.: B3271782

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Abstract

This guide outlines high-resolution protocols for utilizing **L-Tyrosine-13C9** (U-13C9) in murine models to quantify protein turnover rates and catecholamine neurotransmitter flux. Unlike non-essential amino acids that suffer from extensive scrambling, Tyrosine's metabolic stability and distinct branching pathways—into proteome incorporation, catecholamine synthesis, and fumarate/acetoacetate catabolism—make it a high-fidelity probe for metabolic phenotyping. This document details experimental design, mass spectrometry transitions, and kinetic calculations, specifically addressing the carbon-loss stoichiometry during dopamine biosynthesis.

Metabolic Fate & Tracer Logic

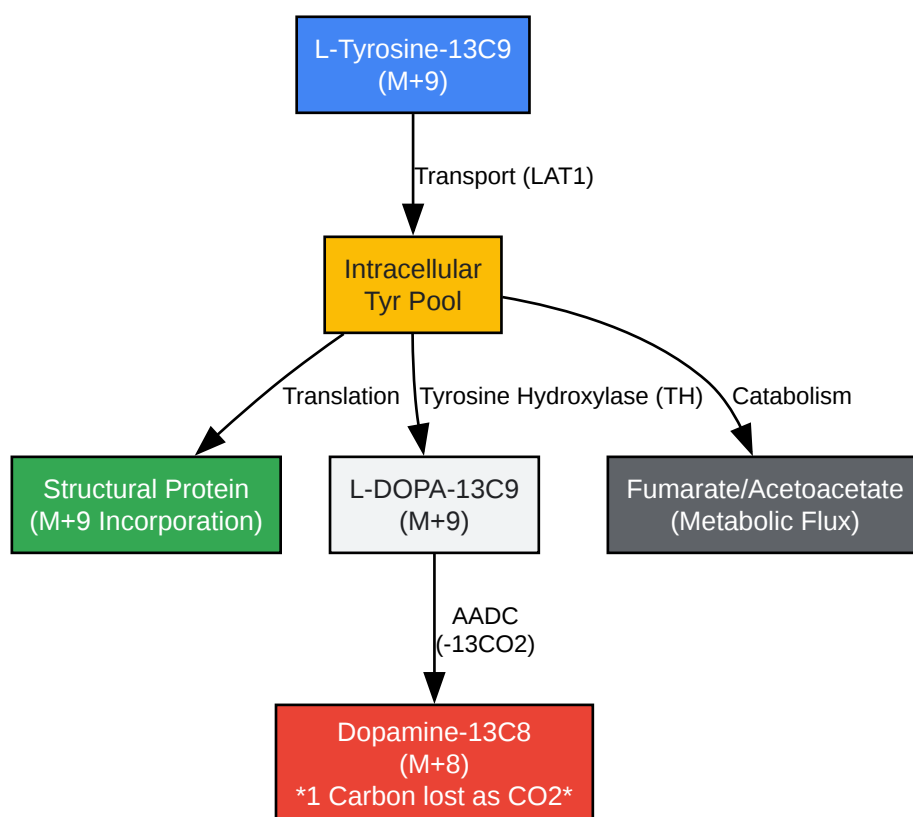
L-Tyrosine-13C9 introduces a +9 Da mass shift into the free amino acid pool. Upon administration, it follows three primary divergences. Understanding these is critical for selecting the correct mass spectrometry transitions.

The Metabolic Fork

- Protein Synthesis: Direct incorporation into polypeptides (Retains +9 Da).
- Catecholamine Synthesis: Hydroxylation to L-DOPA (+9 Da) followed by decarboxylation to Dopamine. Crucial Note: Decarboxylation removes the C1 carboxyl group. If using U- $^{13}\text{C}_9$ Tyrosine, the resulting Dopamine will retain only 8 labeled carbons, resulting in a +8 Da shift, not +9.
- Catabolism: Transamination and eventual cleavage into Fumarate (TCA cycle entry) and Acetoacetate (Ketogenesis).

Pathway Visualization

The following diagram illustrates the flow of ^{13}C atoms and the resulting mass shifts.



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Figure 1: Metabolic fate of **L-Tyrosine- $^{13}\text{C}_9$** . Note the mass shift change from M+9 to M+8 during Dopamine synthesis due to decarboxylation.

Protocol A: Measuring Fractional Synthesis Rate (FSR) of Muscle Protein

This protocol uses a "Pulse-Chase" approach to determine how quickly muscle protein is being built.

Experimental Design

- Model: C57BL/6J Mice (Age 10-12 weeks).
- Tracer: **L-Tyrosine-13C9** (sterile saline solution).
- Route: Intravenous (IV) Bolus Injection (Lateral Tail Vein).[\[1\]](#)
- Dose: 40 mg/kg body weight (Supraphysiological dose to flood the precursor pool).

Step-by-Step Workflow

- Pre-Experiment Prep: Fast mice for 4 hours to normalize basal insulin levels.
- Tracer Administration:
 - Prepare 20 mg/mL **L-Tyrosine-13C9** in 0.9% saline. Warm to 37°C to ensure solubility.
 - Inject bolus (approx. 50-100 µL depending on weight) over 5-10 seconds.
 - Tip: Record exact injection time ().
- Tissue Sampling (Time Course):
 - Sacrifice cohorts at minutes.
 - Rapidly harvest Gastrocnemius muscle and freeze-clamp in liquid nitrogen immediately to stop metabolism.

- Collect terminal blood via cardiac puncture for plasma enrichment analysis.
- Sample Processing:
 - Plasma: Precipitate proteins with sulfosalicylic acid; analyze supernatant for Free Tyrosine Enrichment (Precursor Pool).
 - Muscle: Homogenize; separate supernatant (intracellular free pool) from pellet (bound protein). Hydrolyze pellet (6N HCl, 110°C, 24h) to release bound amino acids.

Calculation (Precursor-Product Model)

Calculate FSR (%/hour) using the enrichment of the product (protein-bound) relative to the precursor (plasma/intracellular free).[\[2\]](#)

- : Enrichment (Mole Percent Excess, MPE) of Tyr-13C9 in hydrolyzed muscle.
- : Average enrichment of free Tyr-13C9 in plasma/tissue fluid during the interval.

Protocol B: In Vivo Dopamine Synthesis Flux

This protocol is critical for neuropharmacology, assessing how drugs affect dopamine production rates.

Experimental Design

- Route: Intraperitoneal (IP) Injection or Continuous IV Infusion.
- Dose: 20 mg/kg (Pulse) or 10 mg/kg/hr (Infusion).
- Inhibitor Control: Use NSD-1015 (AADC inhibitor) in a control group to accumulate L-DOPA if measuring Tyrosine Hydroxylase activity specifically.

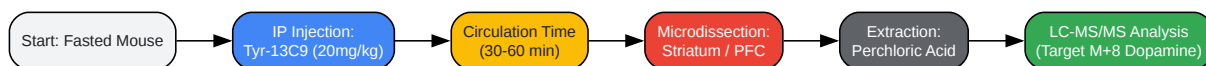
Mass Spectrometry Targets

Because Dopamine synthesis involves decarboxylation, the mass shift changes.

Analyte	Formula	Label State	Mass Shift	Parent Ion (Q1)	Fragment (Q3)
L-Tyrosine	C ₉ H ₁₁ NO ₃	U-13C ₉	+9 Da	191.1 → 200.1	145.1 (loss of COOH)
L-DOPA	C ₉ H ₁₁ NO ₄	U-13C ₉	+9 Da	207.1 → 216.1	161.1
Dopamine	C ₈ H ₁₁ NO ₂	13C ₈	+8 Da	163.1 → 171.1	137.1 (loss of NH ₃)

Note: Transitions shown are approximate for positive ESI [M+H]⁺. Optimize on your specific instrument.

Workflow Diagram



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Figure 2: Workflow for assessing regional brain dopamine synthesis rates.

Technical Considerations & Troubleshooting

Solubility & Stability

- L-Tyrosine is moderately soluble in water. For high-concentration stock solutions (>20 mM), slight acidification (0.1 M HCl) or warming (37°C) facilitates dissolution.
- Storage: Store powder at room temperature, desiccated. Solutions should be prepared fresh or stored at -20°C for <1 month.

Isotope Recycling

Unlike Leucine, Tyrosine can be synthesized from Phenylalanine. However, **L-Tyrosine-13C₉** is the end-product of Phenylalanine hydroxylation.[3][4] If you inject Tyr-13C₉, you bypass Phenylalanine.

- Risk: Re-incorporation of label from protein breakdown is negligible in short-term (<2h) pulse experiments but becomes a factor in long-term infusions.

Mass Spectrometry Interference

- Ensure chromatographic separation between Tyrosine and its isomers (e.g., o-Tyrosine, m-Tyrosine) if oxidative stress is a variable, though these are rare in healthy tissue.
- Internal Standards: Use deuterated Tyrosine (e.g., Tyr-d4) as an internal standard for absolute quantification, distinct from the ¹³C9 tracer.

References

- Stable Isotope Tracing in Cancer Metabolism Source: Springer Nature Experiments Link: [\[Link\]](#)
- Measurement of Muscle Protein Fractional Synthesis Rate Source: PubMed (Am J Physiol Endocrinol Metab) Link: [\[Link\]](#)
- Tyrosine Hydroxylase and Regulation of Dopamine Synthesis Source: PMC (NIH) Link: [\[Link\]](#)
- Profiling Metabolism by Deep ¹³C Labeling Source: PMC (Cell Metab) Link: [\[Link\]](#)

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Sources

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